

An In-Depth Technical Guide to N-Cyclopentylaniline

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Compound of Interest

Compound Name: *N-Cyclopentylaniline*

CAS No.: 40649-26-1

Cat. No.: B1267050

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-Cyclopentylaniline**, including its chemical properties, synthesis, and reactivity. While direct biological signaling pathways for **N-Cyclopentylaniline** are not extensively documented, this guide also explores the signaling of related N-aryl amine compounds to provide a contextual framework for potential research applications.

Chemical Identity and Properties

N-Cyclopentylaniline, with the IUPAC name **N-cyclopentylaniline**, is a secondary amine consisting of a cyclopentyl group attached to the nitrogen atom of an aniline molecule.[1][2]

Table 1: Physicochemical Properties of **N-Cyclopentylaniline**

Property	Value	Source
IUPAC Name	N-cyclopentylaniline	[2]
CAS Number	40649-26-1	[3][4]
Molecular Formula	C ₁₁ H ₁₅ N	[1][3][4]
Molecular Weight	161.24 g/mol	[1]
Appearance	Colorless to light yellow liquid	[1]
Density	1.049 g/cm ³	[4]
Boiling Point	274.4 °C at 760 mmHg	[4]
Flash Point	124 °C	[4]
SMILES	<chem>C1CCC(C1)NC2=CC=CC=C2</chem>	[1]
InChI	InChI=1S/C11H15N/c1-2-6-10(7-3-1)12-11-8-4-5-9-11/h1-3,6-7,11-12H,4-5,8-9H2	[2]

Synthesis of N-Cyclopentylaniline

The most common and efficient method for the synthesis of **N-Cyclopentylaniline** is through the reductive amination of aniline with cyclopentanone.[1] This one-pot reaction involves the formation of an imine intermediate, which is subsequently reduced to the desired secondary amine.

This protocol is adapted from established procedures for the reductive amination of ketones with amines.

Materials:

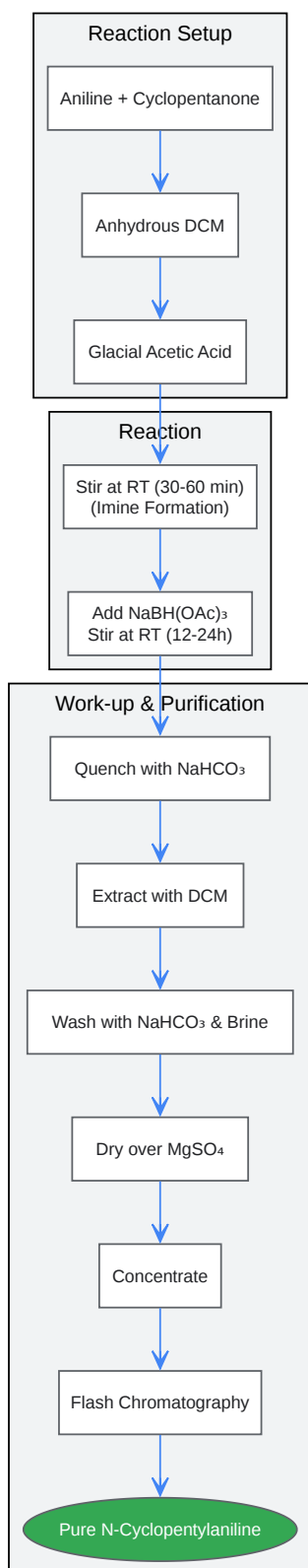
- Aniline
- Cyclopentanone
- Sodium triacetoxyborohydride (NaBH(OAc)₃)

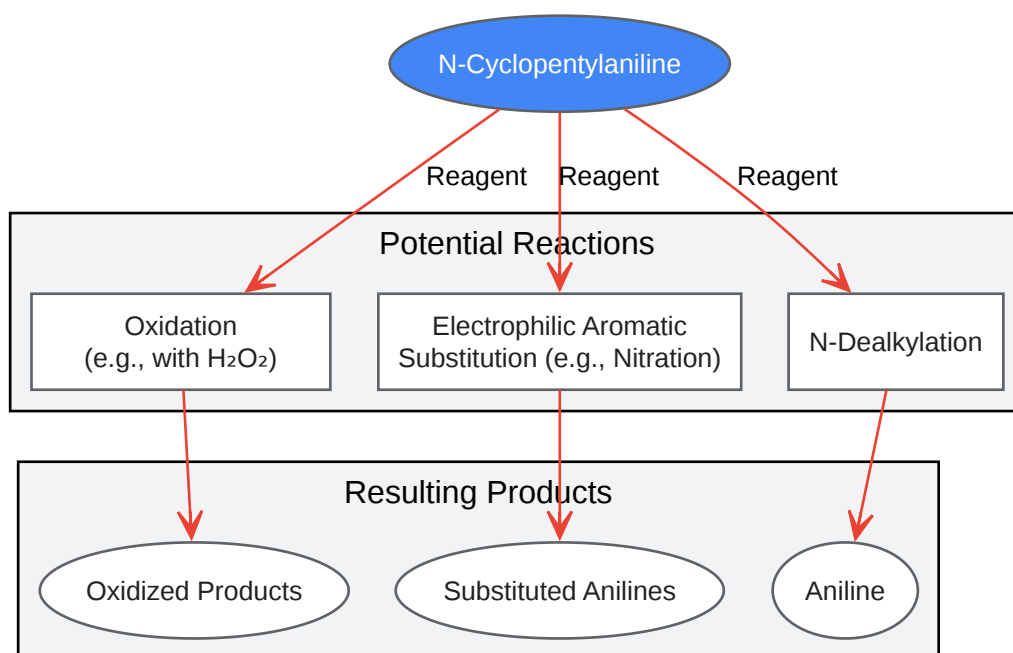
- Anhydrous Dichloromethane (DCM)
- Glacial Acetic Acid
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

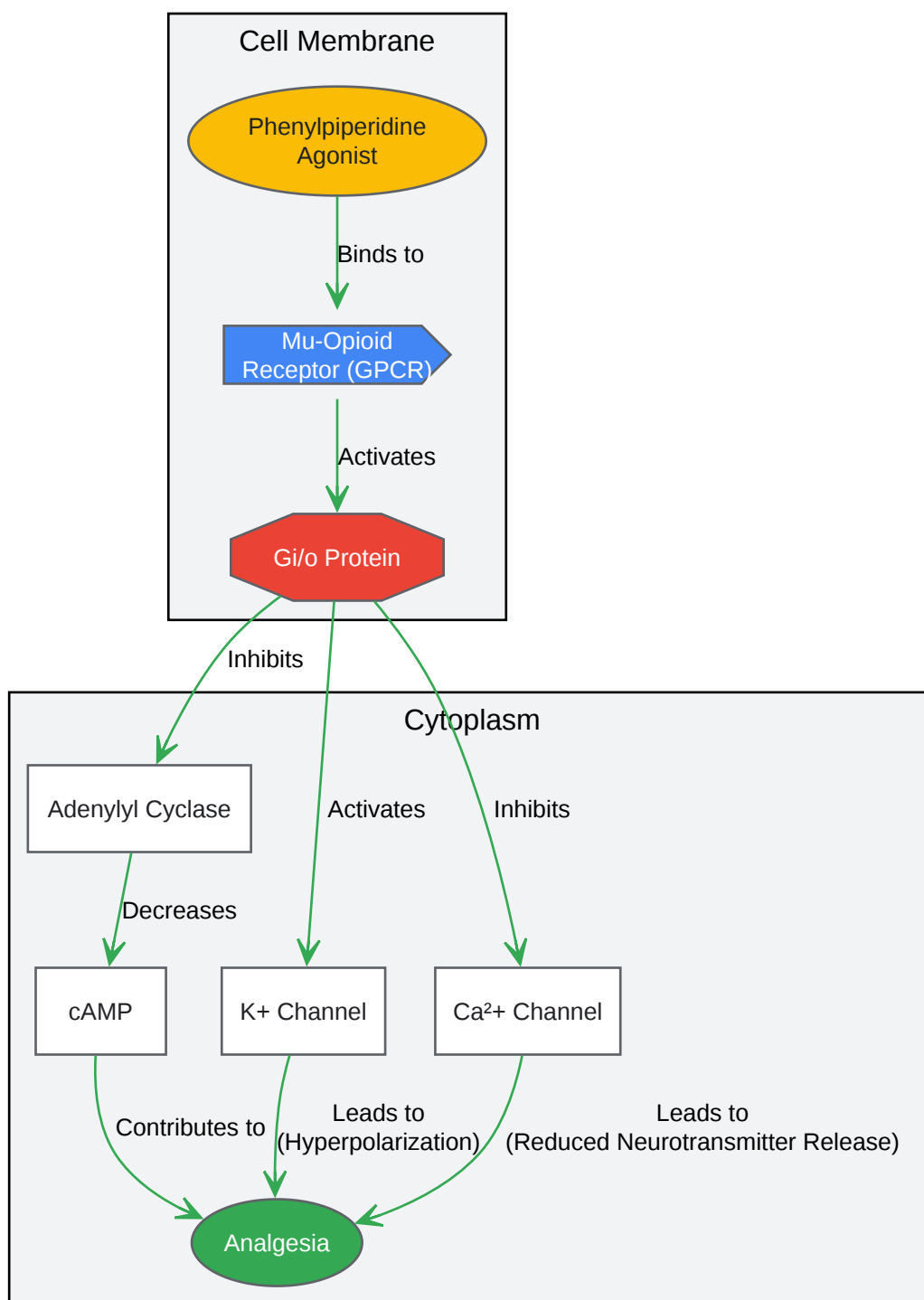
Procedure:

- **Reaction Setup:** To a dry round-bottom flask equipped with a magnetic stir bar, add aniline (1.0 equivalent) and cyclopentanone (1.0-1.2 equivalents).
- **Solvent Addition:** Dissolve the reactants in anhydrous dichloromethane (DCM).
- **Acid Catalyst:** Add glacial acetic acid (1.0 equivalent) to the mixture to catalyze the formation of the iminium ion.
- **Imine Formation:** Stir the reaction mixture at room temperature for 30-60 minutes.
- **Reduction:** Slowly add sodium triacetoxyborohydride (1.5 equivalents) to the reaction mixture. Caution: The addition may be exothermic.
- **Reaction Monitoring:** Allow the reaction to stir at room temperature for 12-24 hours. The progress can be monitored by Thin Layer Chromatography (TLC).
- **Work-up:**

- Quench the reaction by the slow addition of a saturated aqueous solution of sodium bicarbonate until gas evolution ceases.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer twice with DCM.
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- **Drying and Concentration:** Dry the combined organic phase over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by flash column chromatography on silica gel to yield pure **N-Cyclopentylaniline**.







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References

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